

Application Notes and Protocols for Measuring Airway Hyperresponsiveness with Enofelast

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Compound of Interest

Compound Name: *Enofelast*

Cat. No.: *B1671339*

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Introduction

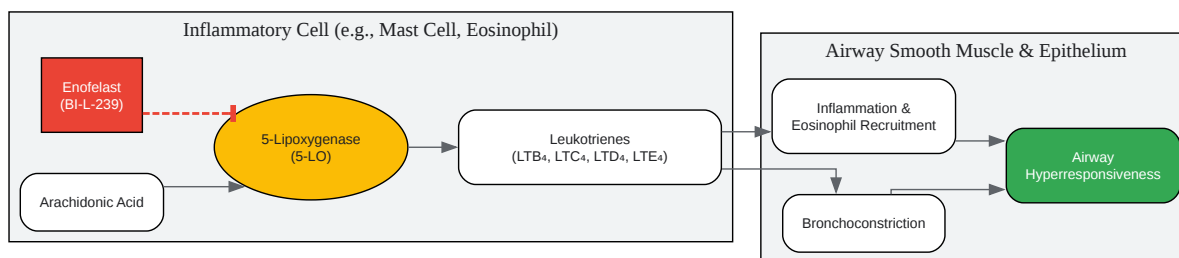
Airway hyperresponsiveness (AHR) is a cardinal feature of asthma, characterized by an exaggerated bronchoconstrictor response to various stimuli.[1][2] The measurement of AHR is a critical tool in the diagnosis of asthma and in the preclinical evaluation of novel therapeutics.

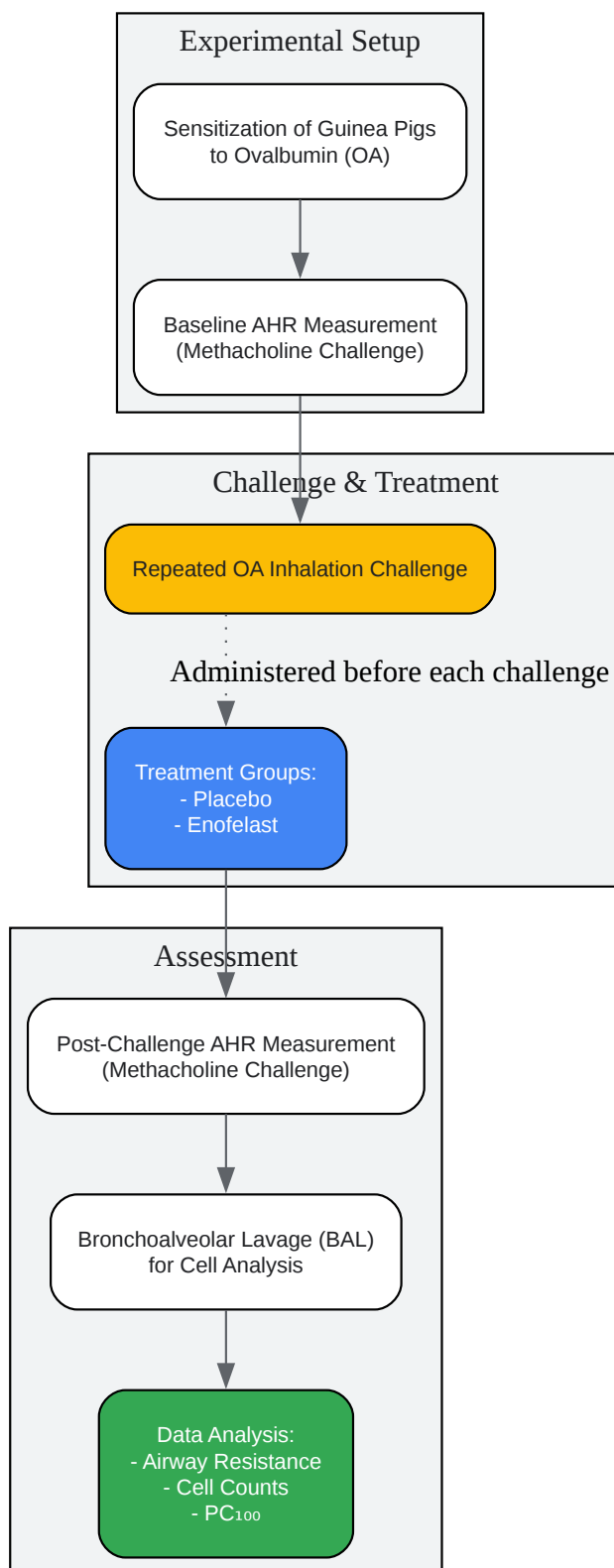
[1] **Enofelast** (also known as BI-L-239) is a potent and selective 5-lipoxygenase (5-LO) inhibitor that has demonstrated efficacy in attenuating AHR in preclinical models of allergic asthma.[3] These application notes provide a detailed overview of the mechanism of action of **Enofelast**, protocols for its use in measuring AHR, and representative data from preclinical studies.

Mechanism of Action of Enofelast

Enofelast is a selective inhibitor of 5-lipoxygenase, a key enzyme in the biosynthesis of leukotrienes.[3] Leukotrienes, particularly the cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄), are potent inflammatory mediators that play a crucial role in the pathophysiology of asthma. They contribute to bronchoconstriction, mucus secretion, microvascular permeability, and the recruitment of inflammatory cells, such as eosinophils, into the airways. By inhibiting 5-LO, **Enofelast** effectively blocks the production of leukotrienes, thereby mitigating the downstream inflammatory cascade that leads to airway hyperresponsiveness.

Signaling Pathway of Enofelast in Modulating Airway Inflammation





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References

- 1. Airway hyperresponsiveness - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The relationship of airway hyperresponsiveness and airway inflammation: Airway hyperresponsiveness in asthma: its measurement and clinical significance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. BI-L-239, a 5-lipoxygenase inhibitor, blocks inhaled antigen-induced airway hyperresponsiveness in conscious guinea pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
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